Technical Support Center: N-Desethyl Acetildenafil Impurity Profiling

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Compound of Interest

Compound Name:	*N-Desethyl Acetildenafil*
CAS No.:	*147676-55-9*
Cat. No.:	*B024436*

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Topic: Structural Identification, Chromatographic Separation, and Mass Spectrometry of **N-Desethyl Acetildenafil** Case ID: IMP-PDE5-042 Status: Active Guide

Executive Summary & Chemical Context

N-Desethyl Acetildenafil (MW 438.[1][2]5) is the primary de-alkylated derivative of Acetildenafil (MW 466.6). It is frequently encountered in two contexts:

- Synthesis Impurity: Resulting from incomplete alkylation of the piperazine ring during Acetildenafil production.
- Adulteration Marker: In "herbal" supplements, its presence often indicates the use of low-purity Acetildenafil raw material or metabolic degradation in biological samples.

Structural Distinction:

- Acetildenafil: Contains an N-ethyl piperazine moiety.

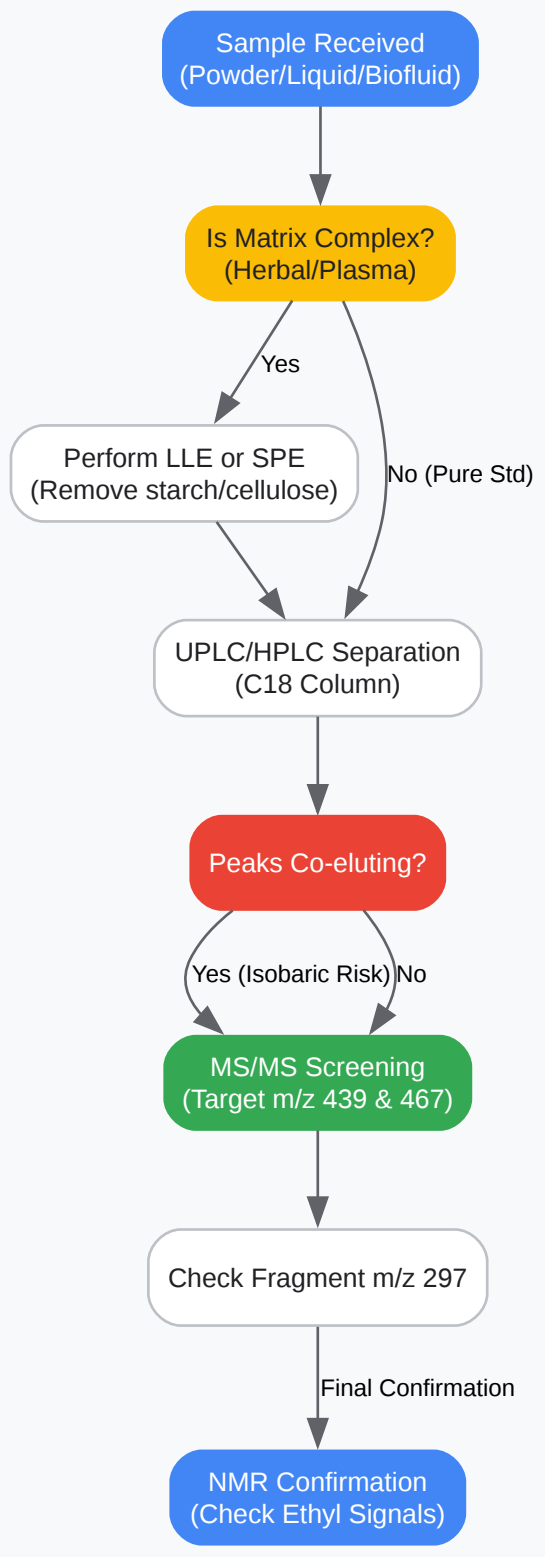
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- **N-Desethyl Acetildenafil**: Contains a free secondary amine on the piperazine ring (loss of the ethyl group).

Troubleshooting Logic: The Identification Workflow

Use the following logic gate to determine the appropriate analytical path for your sample.

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Figure 1: Decision matrix for impurity profiling.

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Module 1: Chromatographic Separation (UPLC/HPLC)

Issue: Poor resolution between Acetildenafil and **N-Desethyl Acetildenafil**. Root Cause: Both compounds are basic lipophilic amines with similar LogP values, though N-Desethyl is slightly more polar due to the secondary amine.

Optimized Method Protocol

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus or Waters BEH C18), 1.8 µm particle size.
- Mobile Phase A: 0.1% Formic Acid in Water (or 10mM Ammonium Acetate for pH control).
- Mobile Phase B: Acetonitrile (ACN).
- Flow Rate: 0.3 - 0.5 mL/min (UPLC).

Troubleshooting Table: Elution Behavior

Compound	Retention Behavior (Reverse Phase)	Explanation
N-Desethyl Acetildenafil	Elutes Earlier (RT ~ 3.5 min)	The secondary amine (N-H) increases polarity compared to the tertiary amine of the parent.
Acetildenafil	Elutes Later (RT ~ 4.2 min)	The N-ethyl group increases hydrophobicity, increasing retention on C18.

Q: Why do I see peak tailing? A: These are basic compounds interacting with residual silanols on the silica column.

- Fix 1: Ensure your mobile phase contains an additive (0.1% Formic acid or Trifluoroacetic acid) to suppress silanol ionization.
- Fix 2: Use an "end-capped" column specifically designed for basic compounds.

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Module 2: Mass Spectrometry (LC-MS/MS)

Issue: Distinguishing **N-Desethyl Acetildenafil** from other Sildenafil analogues. Technique: ESI+ (Electrospray Ionization, Positive Mode).[3]

Diagnostic Fragmentation Pathway

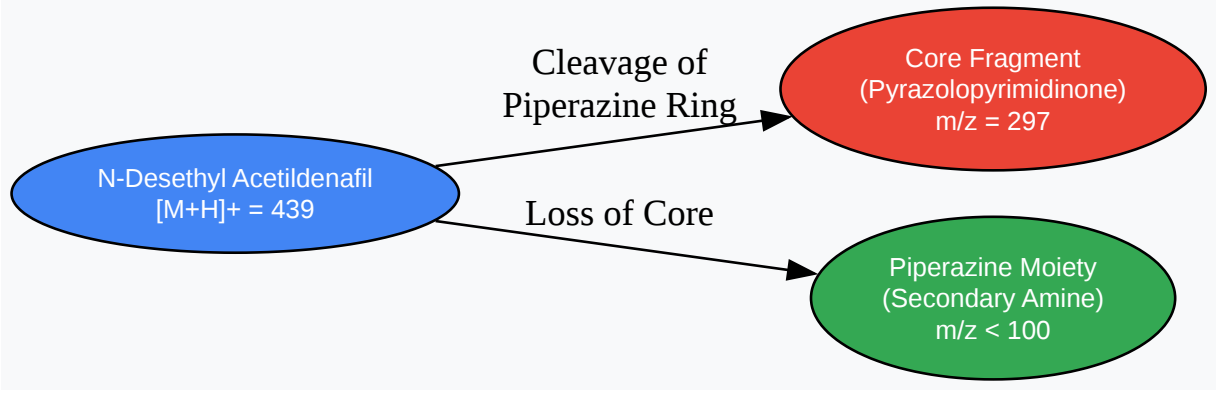
Both compounds share the same pyrazolopyrimidinone core but differ at the piperazine ring.

MS/MS Transition Table

Analyte	Precursor Ion [M+H]+	Key Product Ion 1 (Core)	Key Product Ion 2 (Piperazine)
Acetildenafil	467.2	297.1	99.1 (N-ethylpiperazine frag)
N-Desethyl Acetildenafil	439.2	297.1	71.1 / 85.1 (Piperazine frag)

Mechanism of Action (Fragmentation):

- Common Core: The ion at m/z 297 represents the cleavage of the piperazine ring from the acetyl group. Since the modification is on the piperazine ring, the core fragment (297) remains identical for both compounds.
- Differentiating Shift: The mass difference of 28 Da (467 - 439) corresponds exactly to the loss of the ethyl group (C2H4).



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Figure 2: Fragmentation pathway. The m/z 297 ion is the "fingerprint" of the Acetildenafil series, while the parent ion shift confirms the N-desethylation.

Module 3: NMR Structural Elucidation

Issue: Absolute confirmation of the structure without a reference standard. Technique: 1H NMR (Proton NMR) in DMSO-d6 or CD3OD.

The "Missing Signal" Diagnosis: To confirm the sample is **N-Desethyl Acetildenafil** and not another isomer, look for the absence of the N-ethyl signals.

Proton Group	Acetildenafil (Parent)	N-Desethyl Acetildenafil (Impurity)
Piperazine N-CH2 (Ethyl)	Quartet at ~2.3 - 2.4 ppm	ABSENT
Piperazine N-CH2-CH3 (Methyl)	Triplet at ~1.0 ppm	ABSENT
Piperazine Ring Protons	Multiplets (integrated for 8H)	Shifts observed due to change from tertiary to secondary amine.

Q: How do I distinguish it from Sildenafil? A: Sildenafil has a Sulfonyl group adjacent to the piperazine.[3] Acetildenafil (and its desethyl derivative) has an Acetyl group (carbonyl).

- Check: Look for the carbonyl carbon in 13C NMR (~169 ppm) which is present in Acetildenafil derivatives but absent in Sildenafil (which shows sulfonamide characteristics).

Module 4: Sample Preparation (Complex Matrices)

Issue: High backpressure or matrix suppression when analyzing herbal supplements. Protocol: Liquid-Liquid Extraction (LLE).

- Weigh: 100 mg of powdered sample.

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- Dissolve: Add 5 mL of 0.1 M HCl (The basic nitrogen ensures solubility in acid).
- Wash: Add 5 mL Hexane (removes non-polar fats/waxes). Discard organic layer.
- Basify: Adjust aqueous layer to pH 10 using Ammonium Hydroxide (NH4OH). Crucial: This neutralizes the amine, making it extractable into organic solvent.
- Extract: Add 5 mL Dichloromethane (DCM) or Ethyl Acetate. Shake and collect the organic layer.
- Dry: Evaporate DCM and reconstitute in Mobile Phase.

References

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